

An In-depth Technical Guide to the Spectroscopic Interpretation of Allyloxytrimethylsilane

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Compound of Interest

Compound Name: Allyloxytrimethylsilane

Cat. No.: B091556

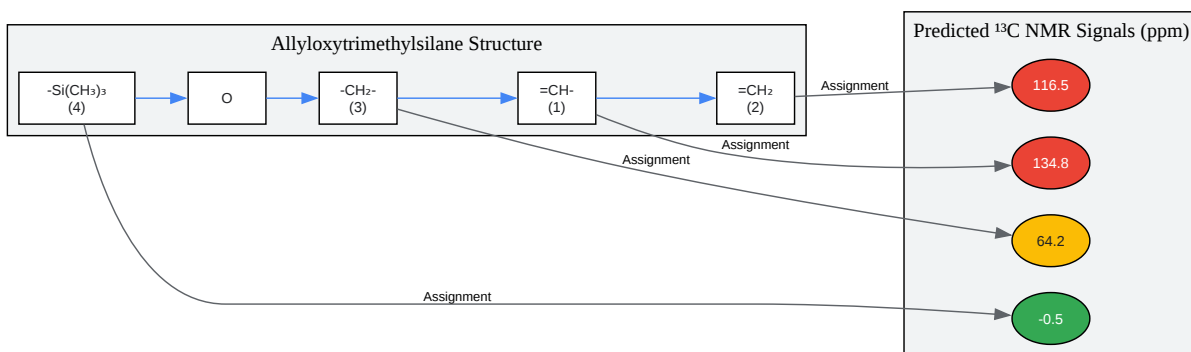
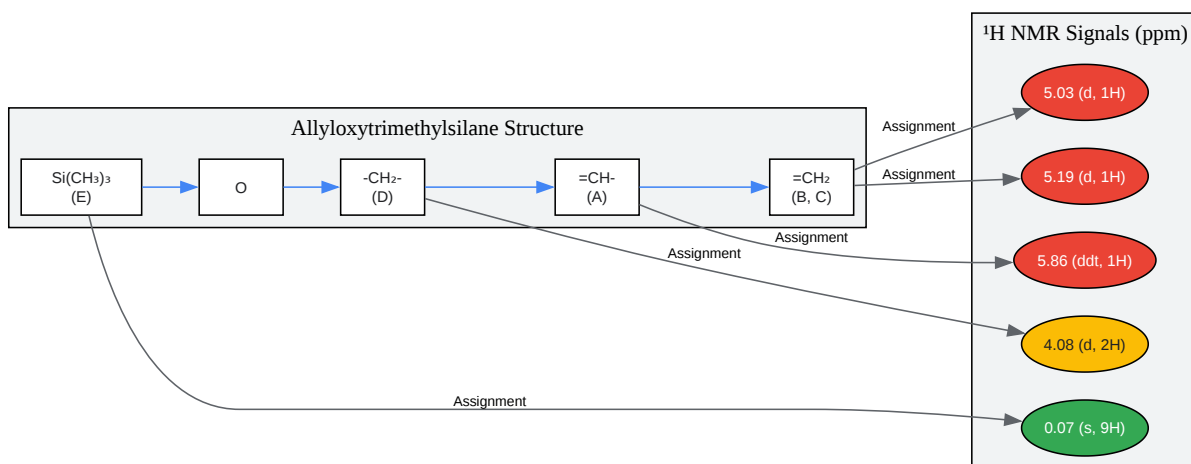
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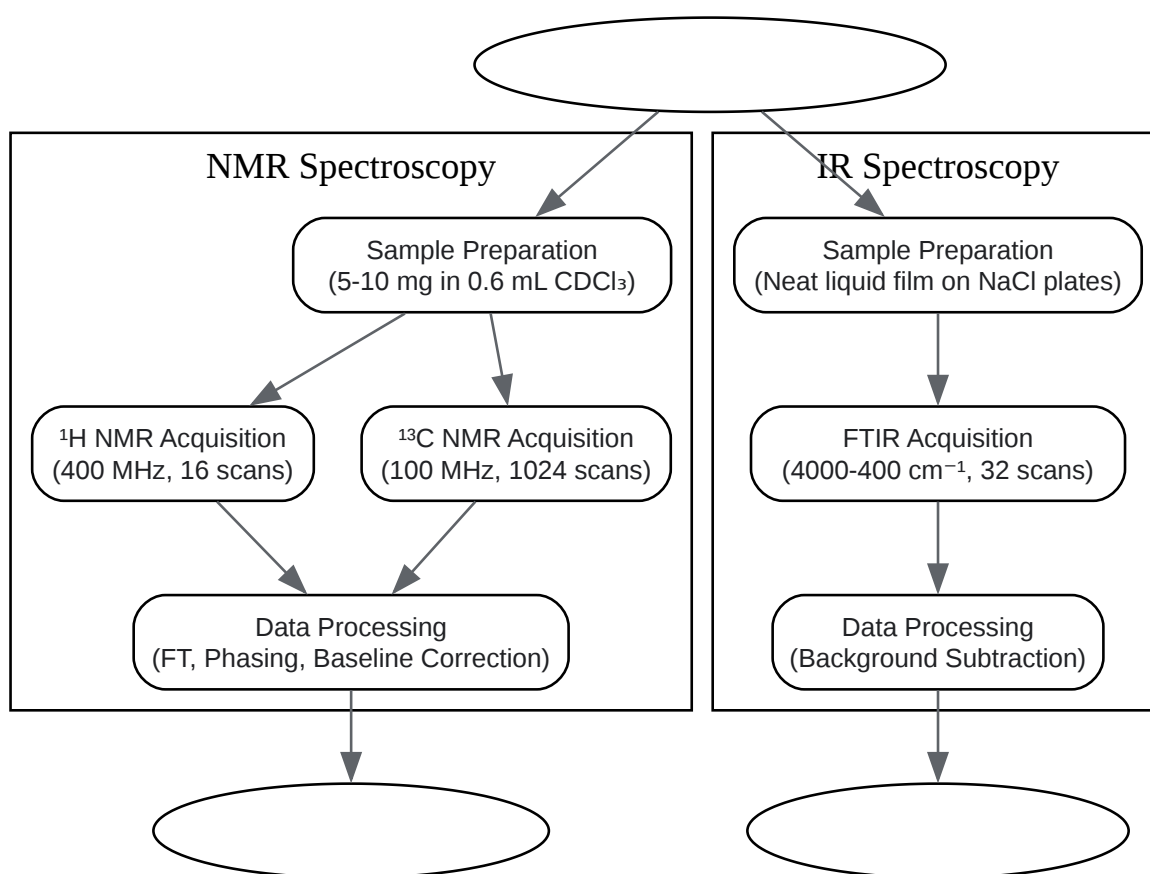
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the spectroscopic data for **allyloxytrimethylsilane**, a versatile reagent in organic synthesis. The interpretation of its Proton Nuclear Magnetic Resonance (^1H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), and Infrared (IR) spectra is detailed below, offering valuable insights for its identification and application in research and development.

Molecular Structure and Spectroscopic Correlation

Allyloxytrimethylsilane possesses a unique structure combining a trimethylsilyl ether with an allyl group. This combination of functionalities gives rise to a distinct spectroscopic signature, which is invaluable for its characterization.





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